

Personal protective equipment for handling Arv-771

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Compound of Interest

Compound Name: Arv-771

Cat. No.: B15604412

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Essential Safety and Handling Guide for Arv-771

Disclaimer: This document provides essential safety and logistical information for the handling of **Arv-771** in a laboratory setting, based on general best practices for potent research compounds. Researchers must always consult the official Safety Data Sheet (SDS) provided by the manufacturer and adhere to all specific hazardous waste management protocols established by their institution's Environmental Health and Safety (EHS) department.

Arv-771 is a potent Proteolysis-Targeting Chimera (PROTAC) that induces the degradation of bromodomain and extra-terminal domain (BET) proteins.[1][2] As with any potent, biologically active compound, strict adherence to safety protocols is mandatory to protect researchers and the environment. This material should be considered hazardous until further information becomes available.[3]

Personal Protective Equipment (PPE)

Due to the potent nature of **Arv-771** and the potential for harm if swallowed, inhaled, or in contact with skin, a comprehensive PPE strategy is required.[3][4] The following table outlines the minimum recommended PPE for handling **Arv-771**. For handling highly potent compounds, specialized gear such as "bunny suit" coveralls may be recommended by your institution.[5][6]

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields or a face shield.[4][6]	Protects eyes from splashes or aerosols of the compound.
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile).[4]	Prevents skin contact and absorption. Double-gloving is recommended.
Body Protection	Impervious clothing, such as a dedicated lab coat.[4] Consider disposable gowns or coveralls (e.g., Tyvek®) for added protection.[5]	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	A suitable respirator (e.g., N95 or higher) should be used when handling the powder form or if aerosols may be generated.[4][6]	Prevents inhalation of the compound, a primary route of exposure.[7]
Foot Protection	Closed-toe shoes and disposable shoe covers.[6]	Protects against spills and prevents tracking of contaminants outside the lab.

Operational and Handling Procedures

Proper laboratory procedure is critical to ensure safety and prevent contamination. All handling of solid **Arv-771** should be conducted within a certified chemical fume hood or other ventilated enclosure to minimize inhalation risk.[4]

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure the work area within the chemical fume hood is clean and uncluttered. Gather all necessary equipment, including vials, solvents, pipettes, and waste containers.
- **Donning PPE:** Put on all required PPE as outlined in the table above before entering the designated handling area.

- **Weighing:** If weighing the solid compound, do so within the fume hood. Use a dedicated spatula and weighing paper. Avoid generating dust.
- **Dissolving:** **Arv-771** is supplied as a crystalline solid and is soluble in organic solvents such as DMSO, ethanol, and DMF.^[3] When creating a stock solution, add the solvent slowly to the solid to prevent splashing. Purge the solvent of choice with an inert gas before preparing the stock solution.^[3]
- **Handling Solutions:** When working with solutions of **Arv-771**, use appropriate precision tools (e.g., calibrated micropipettes) to minimize the risk of spills and ensure accurate measurements.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water, even after removing gloves.^[3]^[4] Do not eat, drink, or smoke in the laboratory area.^[4]

Spill Management: In the event of a spill, evacuate the immediate area and ensure adequate ventilation.^[4] Wearing full PPE, manage the spill as follows:

- **Liquid Spills:** Absorb with an inert, non-combustible material (e.g., sand, vermiculite).^[4]
- **Solid Spills:** Carefully sweep or vacuum the material, avoiding dust generation.^[4] Place the collected material and any contaminated absorbents into a sealed, labeled hazardous waste container.

Disposal Plan

All **Arv-771** waste, including empty containers, contaminated PPE, and experimental materials, must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- **Waste Segregation:** Collect all **Arv-771** waste in designated, clearly labeled, and sealed hazardous waste containers.^[8] Do not mix with other waste streams unless permitted by your institution's EHS guidelines.

- **Container Management:** Use sturdy, leak-proof containers that are chemically compatible with the waste.[8] Whenever possible, use the original container for solid waste.
- **Aqueous Waste:** Do not dispose of any **Arv-771** waste, including dilute aqueous solutions, down the drain.[4][8]
- **Final Disposal:** Dispose of the hazardous waste through your institution's approved waste disposal program, in accordance with all local, state, and federal regulations.[4][8]

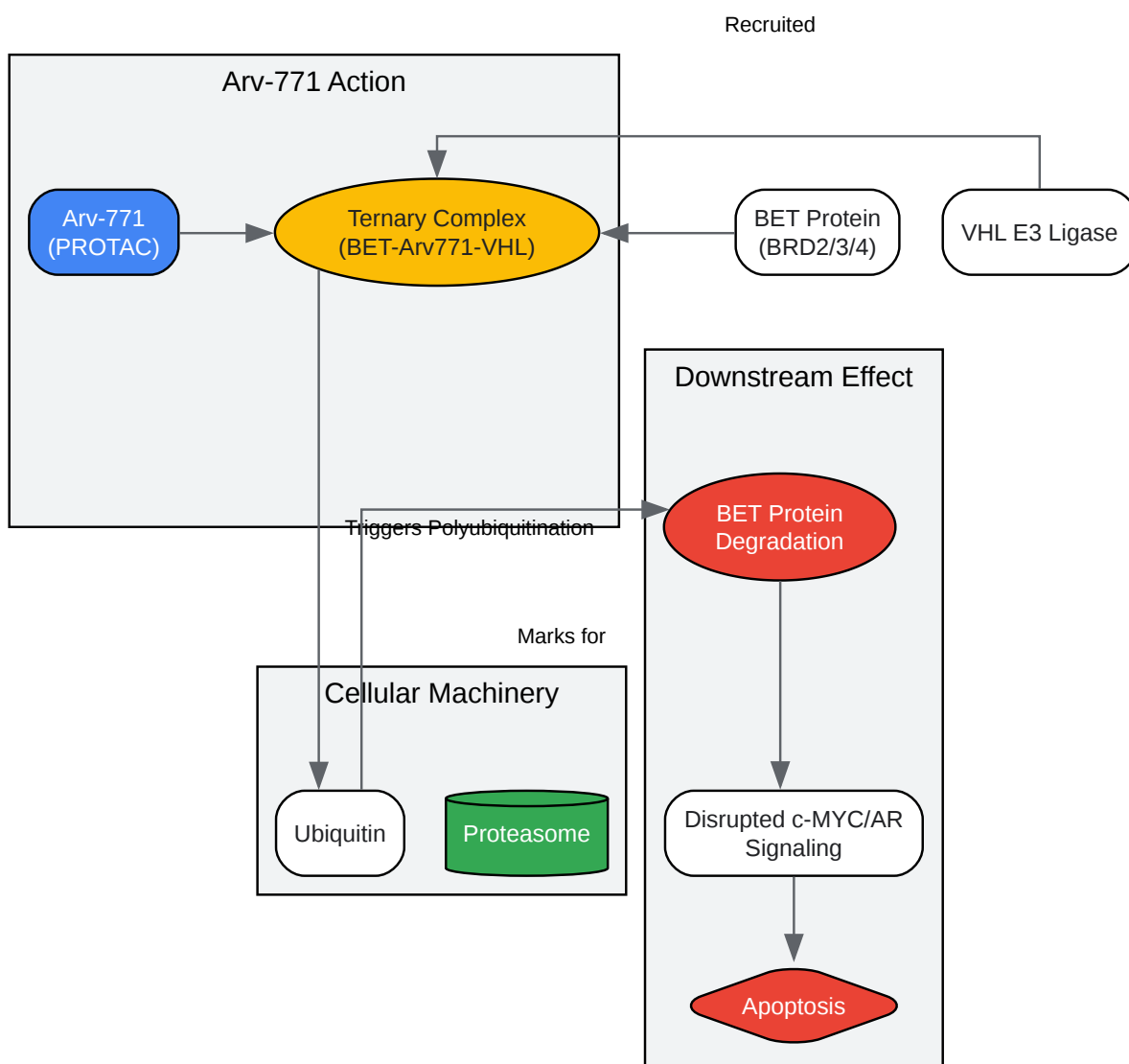
Quantitative Data Summary

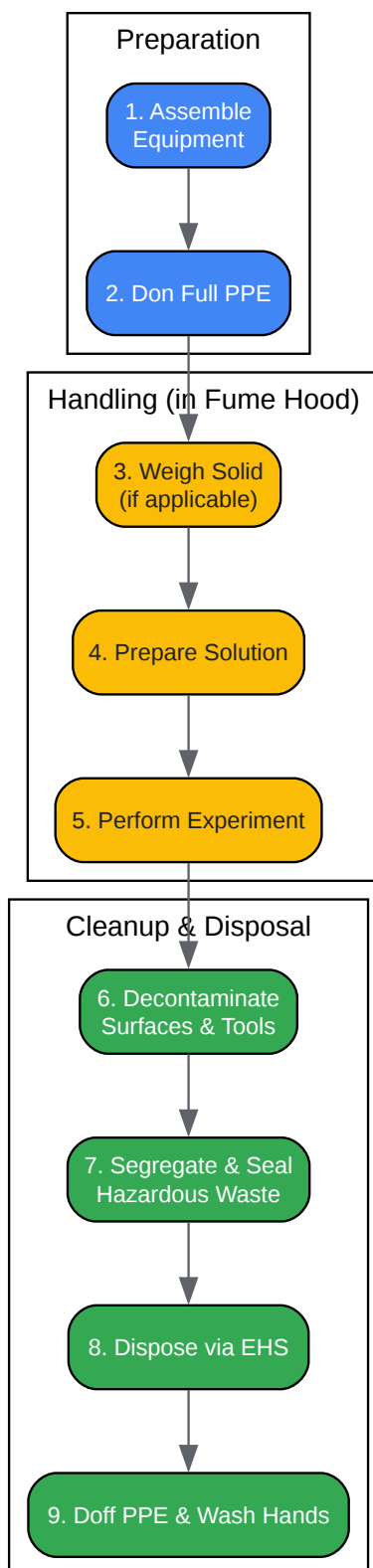
The following table summarizes key quantitative information for **Arv-771**.

Property	Value	Source
Molecular Weight	986.6 g/mol	[3]
Supplied Form	Crystalline solid	[3]
Storage Temperature	-20°C	[1][3]
Stability	≥ 4 years (at -20°C)	[3]
Solubility (DMSO)	~15 mg/mL; ~100 mM	[1][3]
Solubility (DMF)	~20 mg/mL	[3]
Solubility (Ethanol)	~10 mg/mL	[3]

Mechanism of Action and Experimental Workflow

Arv-771 is a PROTAC designed to recruit BET proteins (BRD2, BRD3, and BRD4) to the Von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1] This induced proximity leads to the ubiquitination of the BET proteins, marking them for degradation by the proteasome. The degradation of these key epigenetic readers disrupts downstream signaling pathways, such as those involving c-MYC and the Androgen Receptor (AR), leading to apoptosis in cancer cells.[1]





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References

- 1. ARV 771 | Active Degradors | Tocris Bioscience [tocris.com]
- 2. caymanchem.com [caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. benchchem.com [benchchem.com]
- 5. DuPont E-Guide Explains How to Protect Workers From the Risk of Highly Potent Pharmaceutical Ingredients [dupont.co.uk]
- 6. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 7. gerpac.eu [gerpac.eu]
- 8. benchchem.com [benchchem.com]
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